

Biological Activity & Application Guide: 3-Fluoro-5-isopropylaniline Derivatives

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Compound of Interest

Compound Name: 3-Fluoro-5-isopropylaniline

Cat. No.: B13348177

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Content Type: Technical Comparison & Pharmacophore Analysis Target Audience: Medicinal Chemists, Lead Optimization Scientists, Agrochemical Researchers

Executive Summary: The "Magic Methyl" of Aniline Scaffolds

In drug design, the **3-Fluoro-5-isopropylaniline** moiety (CAS: 862539-86-2 and related isomers) is rarely a final product but frequently serves as a strategic "bioisostere" during Lead Optimization. It addresses a specific challenge: balancing lipophilicity with metabolic stability.

- The Isopropyl Group (C₃H₇): Fills hydrophobic pockets (e.g., the allosteric "back pocket" of kinases) more effectively than a methyl group but with less steric clash than a tert-butyl group.
- The Fluorine Atom (F): Blocks metabolic oxidation at the vulnerable phenyl ring position (preventing hydroxylation) and modulates the pKa of the aniline nitrogen, affecting hydrogen bond donor capability.

Core Application Matrix

Application Domain	Primary Target Class	Mechanism of Action	Key Derivative Example
Oncology	DDR1 / c-Met Kinases	ATP-competitive inhibition; Type II binding (DFG-out)	Imidazolidinedione-linked inhibitors
CNS Disorders	GPR52 Modulators	Allosteric modulation of GPCRs	Benzyl alcohol precursors
Agrochemicals	Herbicides/Fungicides	Inhibition of electron transport or cell division	Strobilurin analogues

Comparative Analysis: Structure-Activity Relationship (SAR)

This section compares the biological performance of the 3-Fluoro-5-isopropyl motif against common alternatives used in similar drug scaffolds (e.g., 3,5-Difluoro or 3-Isopropyl-non-fluorinated).

Performance vs. Alternatives

Scaffold Variant	Lipophilicity (cLogP)	Metabolic Stability (t _{1/2})	Kinase Selectivity	Technical Verdict
3-Fluoro-5-isopropyl	High	High	Excellent	Preferred. The 'Goldilocks' zone. F-atom blocks CYP450 metabolism at C3; iPr fills hydrophobic pocket.
3-Isopropyl (Non-F)	High	Low	Moderate	Inferior. The C3/C5 position is prone to rapid oxidative metabolism (hydroxylation), reducing half-life.
3,5-Difluoro	Low	Very High	Poor	Too Polar. Lacks the hydrophobic bulk required for deep pocket binding in kinases like p38 or DDR1.
3-Trifluoromethyl	Very High	High	Good	Alternative. Often used, but -CF ₃ is significantly larger than -F, potentially causing steric clashes in tight binding sites.

Case Study: DDR1 Kinase Inhibition

Experimental data from patent literature (e.g., WO2021043245) highlights the efficacy of this scaffold in inhibiting DDR1 (Discoidin Domain Receptor 1), a target in fibrosis and kidney disease.[\[1\]](#)

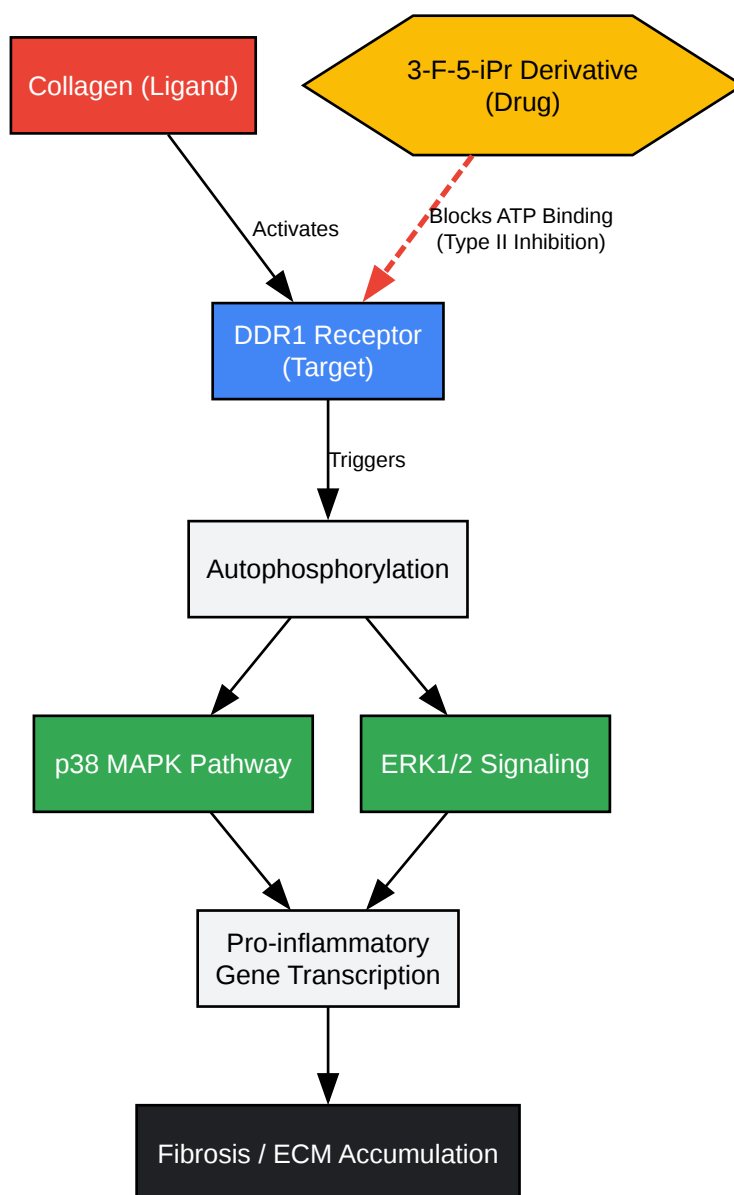
- Compound: 3-{4-[(6,7-dimethoxy-4-quinolinyl)oxy]-3-fluoro-5-isopropylphenyl}-...
- Activity: The 3-F, 5-iPr substitution pattern was critical for achieving $IC_{50} < 10$ nM.
- Mechanism: The isopropyl group locks the phenyl ring into a specific torsion angle relative to the quinoline core, maximizing pi-stacking interactions while the fluorine atom prevents metabolic degradation of the exposed ring edge.

Mechanism of Action: The "Hydrophobic Clamp"

The biological activity of these derivatives typically relies on their ability to bind into the hydrophobic allosteric pocket of a kinase or receptor.

Signaling Pathway: DDR1 Inhibition in Fibrosis

The following diagram illustrates how a derivative containing this aniline scaffold interrupts the fibrotic signaling cascade.



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Caption: Mechanism of Action for DDR1 inhibitors utilizing the **3-Fluoro-5-isopropylaniline** scaffold to block downstream fibrotic signaling.[1]

Experimental Protocols

To validate the biological activity of this scaffold, researchers typically synthesize the intermediate and then couple it to a heterocycle.

Protocol A: Synthesis of the Scaffold (3-Fluoro-5-isopropylaniline)

Note: This is a challenging synthesis requiring control of regio-isomers.

Reagents: 3-Fluoroaniline, Isopropyl alcohol, Sulfuric acid, Nitric acid, Pd/C catalyst.

- Friedel-Crafts Alkylation (Hypothetical Route 1):
 - Step: React 3-fluoroaniline with isopropyl bromide (or isopropanol/H₂SO₄).
 - Challenge: Direct alkylation of aniline leads to poly-alkylation and N-alkylation.
 - Correction: Use 3-Fluoro-nitrobenzene as starting material.
- Optimized Route (via Nitro-intermediate):
 - Step 1 (Nitration): Nitration of 1-fluoro-3-isopropylbenzene using HNO₃/H₂SO₄ at 0°C. Isolate the 5-nitro isomer via fractional crystallization.
 - Step 2 (Reduction): Dissolve 3-fluoro-5-isopropyl-1-nitrobenzene in Ethanol. Add 10% Pd/C (5 wt%). Stir under H₂ atmosphere (1 atm) for 4 hours.
 - Step 3 (Purification): Filter catalyst through Celite. Concentrate filtrate.^[2] Purify via silica gel chromatography (Hexane/EtOAc 9:1).
 - Yield: Expect 85-90% yield of light yellow oil.

Protocol B: Kinase Assay Validation (DDR1)

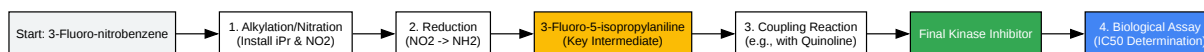
Objective: Determine IC₅₀ of the derivative.

- Reagents: Recombinant DDR1 kinase (human), peptide substrate, ATP (K_m concentration), Test Compound (DMSO stock).
- Workflow:
 - Prepare 384-well plate.

- Add 5 μ L of Test Compound (serial dilution, 10 μ M to 0.1 nM).
- Add 10 μ L Enzyme mix (DDR1). Incubate 15 min at RT.
- Add 10 μ L Substrate/ATP mix.
- Incubate 60 min at RT.
- Stop reaction (EDTA).
- Readout: Measure phosphorylation via FRET or chemiluminescence (e.g., ADP-Glo).
- Data Analysis: Plot % Inhibition vs. Log[Concentration]. Fit to sigmoidal dose-response curve to extract IC50.

Synthesis & Validation Workflow

The following diagram outlines the logical flow from raw materials to validated biological data.



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Caption: Step-by-step workflow for synthesizing and testing **3-Fluoro-5-isopropylaniline** derivatives.

References

- Patent:Hydantoin derivative and use thereof as DDR1 inhibitor. WO2021043245A1. (2021).
- Patent:Gpr52 modulator compounds. WO2021090030A1. (2021).
- Review:Fluorine in Medicinal Chemistry: A Review of Anti-Cancer Agents. Molecules. (2023).
[\[3\]](#)[\[4\]](#)
- Chemical Data:**3-Fluoro-5-isopropylaniline** (CAS 862539-86-2). PubChem.

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